

"Dimethyl propargylmalonate safety and hazards"

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Compound of Interest

Compound Name: *Dimethyl propargylmalonate*

Cat. No.: *B1587142*

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An In-depth Technical Guide to the Safety and Hazards of **Dimethyl Propargylmalonate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl propargylmalonate (CAS No. 95124-07-5) is a versatile reagent increasingly utilized in organic synthesis and medicinal chemistry. Its unique structure, featuring a reactive terminal alkyne and an active methylene group, makes it a valuable building block for synthesizing complex molecular architectures, including cyclopentene derivatives and intermediates for "click BOX" ligands.^{[1][2]} However, the very features that impart its synthetic utility also introduce significant, and often underestimated, safety and handling challenges.

This guide provides a comprehensive technical overview of the safety and hazards associated with **dimethyl propargylmalonate**. Moving beyond a simple recitation of boilerplate safety warnings, we will dissect the molecule's hazard profile by analyzing its constituent functional groups: the malonic ester core and the high-energy propargyl moiety. This first-principles approach is designed to provide laboratory personnel with the causal understanding necessary to implement robust and self-validating safety protocols, ensuring both personal safety and experimental integrity.

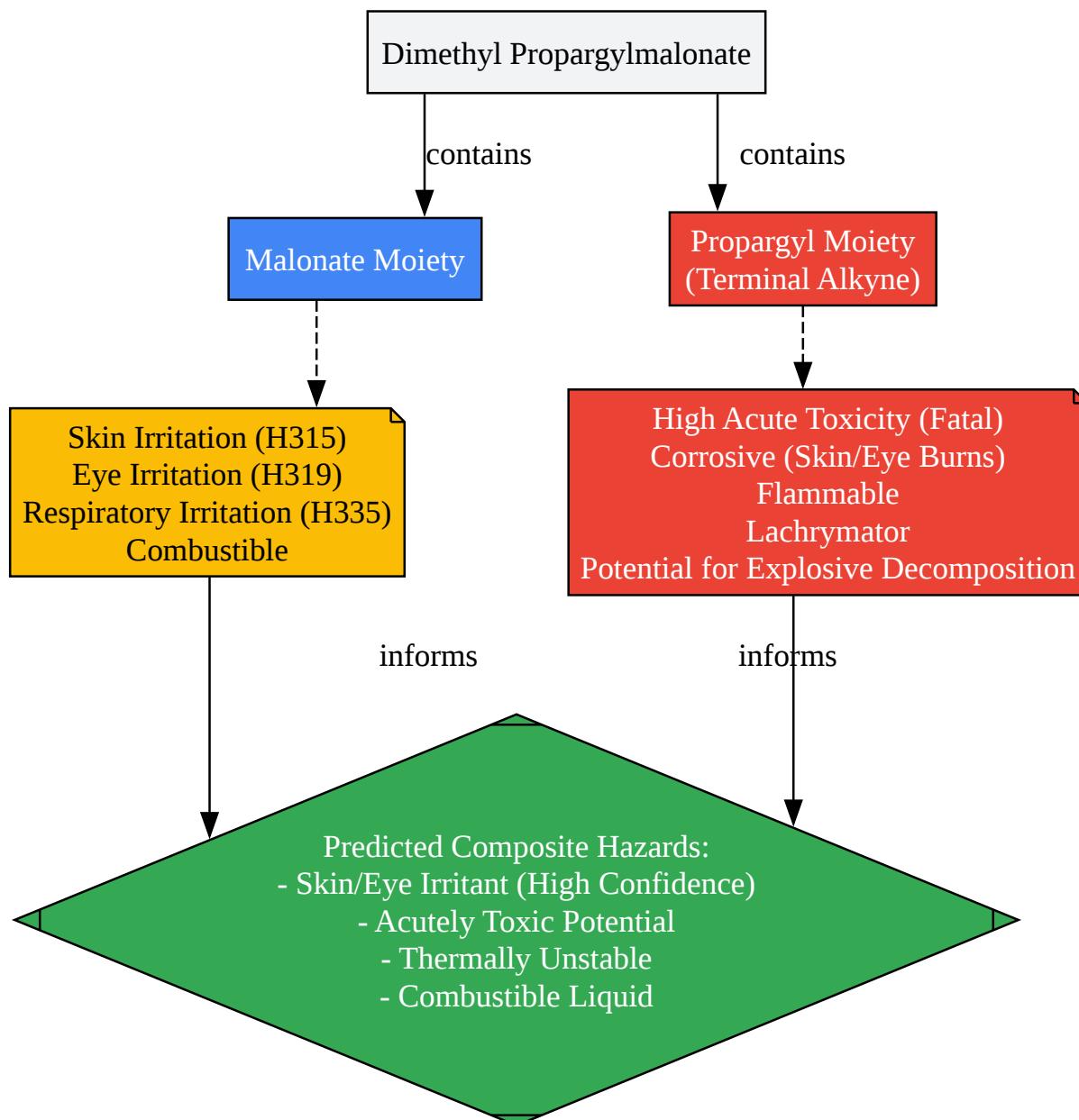
Section 1: Physicochemical Properties

A foundational understanding of a chemical's physical properties is paramount for safe handling and storage. The properties of **dimethyl propargylmalonate** are summarized below. The relatively high flash point of 113 °C classifies it as a combustible liquid, but not flammable, meaning it requires preheating to generate sufficient vapors to ignite.

Property	Value	Reference
CAS Number	95124-07-5	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ O ₄	[1] [3] [4]
Molecular Weight	170.16 g/mol	[1] [2] [4]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	93-95 °C @ 7 mmHg	[1] [2]
Density	1.119 g/mL at 20 °C	[1] [2]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Refractive Index	n _{20/D} 1.444	[1] [2]
Water Hazard Class	WGK 3 (Severe hazard to water)	[1]
Storage	Room temperature, sealed in a dry, inert atmosphere	[1]

Section 2: Hazard Identification and Classification: A Component-Based Analysis

Comprehensive toxicological data for **dimethyl propargylmalonate** is not readily available. Therefore, a robust hazard assessment must be derived from the known risks of its structural components. This compound is a composite of a malonic ester and a propargyl group, each contributing distinct hazards.

[Click to download full resolution via product page](#)*Hazard derivation from structural moieties.*

The Malonate Moiety: Irritant and Combustible

The malonic ester backbone is a well-characterized functional group. Safety data for analogous compounds like dimethyl malonate and diethyl malonate consistently indicate the following hazards:

- Skin and Eye Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[5][6][7]
- Respiratory Irritation: May cause respiratory irritation (H335).[6][7][8]
- Combustibility: These are combustible liquids that give off irritating or toxic fumes in a fire.[5][9]

While significant, these hazards are typical for many common laboratory reagents and can be managed with standard personal protective equipment (PPE) and engineering controls.

The Propargyl Moiety: A High-Energy Functional Group

The terminal alkyne of the propargyl group is the primary source of acute danger. This functional group imparts a high degree of reactivity and potential instability. Propargyl alcohol (CAS 107-19-7) serves as a crucial, well-documented proxy for understanding these hazards:

- Acute Toxicity: Propargyl alcohol is classified as fatal if swallowed, inhaled, or in contact with skin.[10][11] Its high vapor pressure and ability to be absorbed dermally make it particularly insidious.
- Corrosivity: It is corrosive and causes severe skin and eye burns.[10][11]
- Flammability and Reactivity: The propargyl group is associated with a dangerous fire and explosion hazard.[12] Acetylene and other terminal alkynes are known to be unstable and can decompose explosively, especially under conditions of elevated temperature or pressure.[13]
- Lachrymator: It is a potent lachrymator, causing an immediate and severe tearing response upon exposure to vapors.[11]

Predicted Composite Hazard Profile for Dimethyl Propargylmalonate

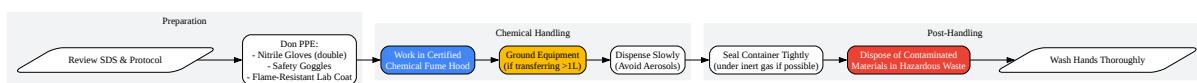
Synthesizing the data from its components, we can establish a reliable, field-proven hazard profile for **dimethyl propargylmalonate**:

- GHS Classification (Predicted): Based on data for dimethyl dipropargylmalonate[14] and its constituent parts, the compound should be handled, at a minimum, as Skin Irritant Category 2 (H315) and Eye Irritant Category 2 (H319).
- Unclassified Major Hazards: Due to the propargyl group, the potential for high acute toxicity (all routes) and thermal instability must be assumed. The malonate ester functionality is unlikely to mitigate the inherent dangers of the propargyl group.

Therefore, all handling protocols must prioritize mitigating the risks of the propargyl moiety.

Section 3: Handling and Storage Protocols

A self-validating safety system is one where controls are implemented based on a clear understanding of the risks. The following protocols are designed with the composite hazard profile in mind.



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Recommended safe handling workflow.

Detailed Experimental Protocol: Safe Dispensing and Reaction Setup

- Preparation:
 - Causality: Before any work, review this guide and the supplier's Safety Data Sheet (SDS) to internalize the specific hazards. This step is critical because the primary risk (acute toxicity from the propargyl group) may not be immediately apparent from the compound's name or general appearance.

- Don the required PPE: chemical splash goggles, a flame-resistant lab coat, and double-layered nitrile gloves.
- Engineering Controls:
 - Causality: All manipulations must be performed inside a certified chemical fume hood to prevent inhalation of potentially fatal vapors. The sash should be kept as low as possible.
 - Ensure a safety shower and eyewash station are accessible and unobstructed.
- Chemical Transfer:
 - Causality: When transferring the liquid, use a glass syringe or cannula. Pouring should be avoided to minimize the risk of splashes and vapor generation.
 - If working with quantities that could generate static electricity, ensure all containers are properly grounded.[\[15\]](#)
- Reaction Setup:
 - Causality: Reactions should be conducted in a reaction vessel equipped with a condenser and a bubbler vented to the back of the fume hood. This prevents pressure buildup and controls the release of any volatile materials.
 - Avoid heating reactions involving this compound unless a thorough risk assessment (e.g., Differential Scanning Calorimetry) has been performed to determine its thermal stability. Acetylenic compounds can decompose exothermically.[\[13\]](#)
- Post-Handling:
 - Causality: Tightly seal the source bottle, preferably after flushing with an inert gas like argon or nitrogen, to prevent reaction with atmospheric components.
 - Decontaminate all surfaces and equipment. Dispose of contaminated gloves, pipette tips, and wipes in a designated hazardous waste container.[\[5\]](#)

Storage Conditions

Proper storage is critical to maintaining the chemical's integrity and preventing hazardous situations.

Parameter	Recommendation	Rationale
Temperature	15–25 °C (Room Temperature)	Avoids both freezing and excessive vapor pressure buildup.[5]
Atmosphere	Sealed container, preferably under inert gas (Ar, N ₂).	Prevents oxidation and potential side reactions.
Location	Cool, dry, well-ventilated area.	Minimizes environmental degradation.[15]
Incompatibilities	Store separately from strong oxidants, acids, and bases.	Prevents potentially violent reactions.[9]
Container	Tightly closed original supplier container.	Ensures proper containment and labeling.[5]

Section 4: Emergency Procedures

Rapid and correct response during an emergency is critical.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[7][11]
Causality: Rapid flushing is essential to mitigate corrosive damage and reduce dermal absorption of the potentially toxic compound.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if possible. Seek immediate medical attention.[7][11]
Causality: The compound is a severe eye irritant, and immediate, prolonged irrigation is necessary to prevent permanent damage.
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[11][15]
Causality: Due to the high potential toxicity of the propargyl group, rapid removal from the contaminated atmosphere is life-critical.

- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[11][15]
- Spills: Evacuate the area. Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Scoop the material into a sealed container for hazardous waste disposal. Ventilate the area thoroughly.[5][15]
- Fire: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[9][15] Do not use a heavy water stream. Firefighters should wear self-contained breathing apparatus due to the generation of highly toxic decomposition products.[5]

Section 5: Reactivity and Thermal Stability

- Chemical Reactivity: The compound is reactive. The terminal alkyne can undergo addition reactions, coupling (e.g., Sonogashira), and cycloadditions.[16] The active methylene protons are acidic and can be deprotonated by bases. It is incompatible with strong oxidizing agents.[9]
- Thermal Stability and Decomposition: This is a primary concern. While specific decomposition data for **dimethyl propargylmalonate** is unavailable, acetylenic compounds are known to be thermally sensitive.[13] Heating can lead to vigorous, potentially explosive, decomposition. Hazardous decomposition products formed under fire conditions include carbon monoxide and carbon dioxide, as well as other acrid and irritating fumes.[17] Any procedure involving heating must be preceded by a thorough thermal hazard analysis.

Conclusion

Dimethyl propargylmalonate is a powerful synthetic tool, but its utility is matched by its significant hazard profile. The key takeaway for all laboratory personnel is to treat this compound not as a simple malonic ester, but as a volatile, highly reactive propargyl derivative with potential for high acute toxicity and thermal instability. By understanding the hazards derived from its constituent parts and adhering to the stringent handling, storage, and emergency protocols detailed in this guide, researchers can utilize this reagent effectively while ensuring a robust and self-validating culture of safety.

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